

# physical properties of (+)-3-Methylcyclohexanone (boiling point, density)

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## Compound of Interest

Compound Name: (+)-3-Methylcyclohexanone

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## Technical Guide: Physical Properties of (+)-3-Methylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **(+)-3-Methylcyclohexanone**, specifically its boiling point and density. The information herein is intended to support research, development, and quality control activities where this compound is utilized.

### Core Physical Properties

**(+)-3-Methylcyclohexanone**, a chiral cyclic ketone, is a colorless to pale yellow liquid at room temperature. Its physical characteristics are crucial for handling, process design, and analytical method development.

### Data Presentation

The quantitative physical properties of **(+)-3-Methylcyclohexanone** are summarized in the table below. These values are compiled from various sources and represent typical measurements under standard conditions.

Physical Property	Value	Conditions
Boiling Point	168-170 °C	At atmospheric pressure (760 mmHg)[1][2][3]
Density	0.914 - 0.916 g/mL	At 25 °C[3][4][5]

Note: The physical properties of the specific enantiomer **(+)-3-Methylcyclohexanone** are consistent with those of the racemic mixture.[5]

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory protocols for measuring the boiling point and density of liquid samples such as **(+)-3-Methylcyclohexanone**.

### Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., ignition tube)
- Heating mantle or Bunsen burner
- Mineral oil or other suitable heating bath fluid
- Stand and clamps

Procedure:

- **Sample Preparation:** Fill the small test tube to a depth of approximately 2-3 cm with **(+)-3-Methylcyclohexanone**.
- **Capillary Insertion:** Place the capillary tube, with its sealed end uppermost, into the test tube containing the sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Heating:** Suspend the thermometer and attached test tube in the Thiele tube, ensuring the sample is below the level of the side arm. The heating fluid should cover the sample but not contaminate it.
- **Observation:** Gently heat the side arm of the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Determination:** Continue heating until a continuous and rapid stream of bubbles is observed. Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to be drawn back into the capillary tube.<sup>[1][4]</sup>
- **Recording:** Record the temperature at this point. It is advisable to repeat the measurement to ensure accuracy.

## Determination of Density (Pycnometer Method)

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring the mass of a known volume.

Apparatus:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary bore
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- Distilled water

- Acetone (for cleaning and drying)

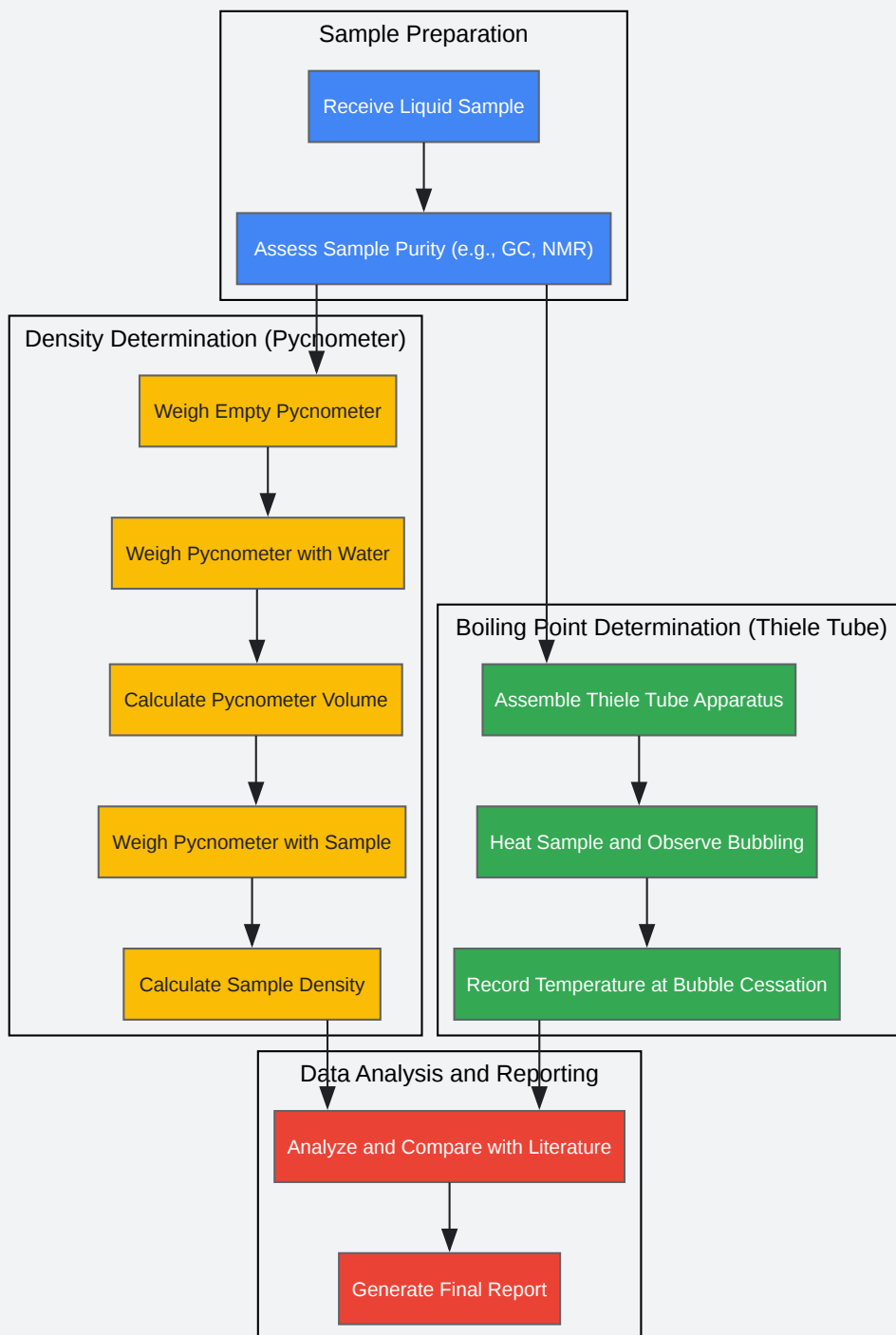
#### Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer and its stopper with distilled water, followed by acetone, and allow it to dry completely.
- **Mass of Empty Pycnometer:** Accurately weigh the clean, dry, and empty pycnometer with its stopper ( $m_{\text{pycnometer}}$ ).
- **Mass of Pycnometer with Water:** Fill the pycnometer with distilled water and insert the stopper, ensuring that excess water is expelled through the capillary. Thermostat the filled pycnometer in a constant temperature water bath at 25 °C. Dry the exterior of the pycnometer and weigh it ( $m_{\text{pycnometer+water}}$ ).
- **Volume of Pycnometer:** Calculate the volume of the pycnometer ( $V_{\text{pycnometer}}$ ) using the known density of water at 25 °C ( $\rho_{\text{water}} \approx 0.99704 \text{ g/mL}$ ): 
$$V_{\text{pycnometer}} = (m_{\text{pycnometer+water}} - m_{\text{pycnometer}}) / \rho_{\text{water}}$$
- **Mass of Pycnometer with Sample:** Empty and dry the pycnometer. Fill it with **(+)-3-Methylcyclohexanone**, insert the stopper, thermostat at 25 °C, dry the exterior, and weigh it ( $m_{\text{pycnometer+sample}}$ ).
- **Density Calculation:** Calculate the density of the sample ( $\rho_{\text{sample}}$ ) using the following formula: 
$$\rho_{\text{sample}} = (m_{\text{pycnometer+sample}} - m_{\text{pycnometer}}) / V_{\text{pycnometer}}$$
<sup>[6]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of the physical properties of a liquid sample.

## Workflow for Physical Property Determination of a Liquid Sample

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Caption: Workflow for Determining Physical Properties.

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